

Technical Support Center: 2-(4-Bromophenyl)piperidine

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)piperidine

CAS No.: 383128-14-1

Cat. No.: B1275789

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This guide is designed for researchers, scientists, and drug development professionals, providing comprehensive information on the storage, handling, and troubleshooting of **2-(4-Bromophenyl)piperidine**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-(4-Bromophenyl)piperidine**? A1: To ensure stability, **2-(4-Bromophenyl)piperidine** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]} For long-term storage, it is advisable to keep it in a dark place, with some suppliers recommending refrigeration (2-8°C) or freezing under an inert atmosphere.^{[3][4]}

Q2: What personal protective equipment (PPE) should be worn when handling this compound? A2: When handling **2-(4-Bromophenyl)piperidine**, it is essential to use appropriate PPE. This includes chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.^[5] All handling should be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.^{[1][6]}

Q3: The compound in my vial is a solid, but I've seen it as a liquid. Why is that? A3: The physical state of a compound at room temperature depends on its melting point. Different isomers of (4-Bromophenyl)piperidine have different melting points. For example, 1-(4-Bromophenyl)piperidine has a melting point of 74.5-76.1 °C, while the 4-isomer melts at 144-146 °C.[7][3] The 2-isomer's melting point may be close to ambient temperature. The presence of impurities can also depress the melting point, causing a substance that is typically solid to appear as an oil.[8]

Q4: My compound has developed a yellow tint over time. Is it still usable? A4: A yellow discoloration may indicate oxidation or degradation due to exposure to air and light.[9] While it might be usable for some less sensitive applications, for high-purity work such as in drug development, purification is recommended before use to remove potential impurities.

Q5: What are the main hazards associated with **2-(4-Bromophenyl)piperidine**? A5: Related bromophenyl piperidine compounds are classified as harmful if swallowed, in contact with skin, or if inhaled.[10] They can cause skin irritation and serious eye irritation, and may also cause respiratory irritation.[5] It is crucial to consult the specific Safety Data Sheet (SDS) for the exact compound and handle it accordingly.

Troubleshooting Guides

Issue 1: Inconsistent Experimental Results or Low Yield

Possible Cause	Troubleshooting Step
Compound Degradation	Verify the storage conditions and age of the compound. If degradation is suspected (e.g., discoloration), purify the material before use via recrystallization or column chromatography.
Presence of Impurities	Characterize the starting material using techniques like NMR or GC-MS to identify potential impurities such as unreacted starting materials, isomers, or solvent residues that could interfere with the reaction. [8]
Incorrect Stoichiometry	Re-verify the molecular weight and purity of your 2-(4-Bromophenyl)piperidine to ensure accurate molar calculations for your reaction.
Reaction Incompatibility	The compound may be incompatible with certain reagents. It is incompatible with strong oxidizing agents and strong acids. [1] [6]

Issue 2: Difficulty in Purification by Recrystallization

Possible Cause	Troubleshooting Step
"Oiling Out" Instead of Crystallizing	This often happens if the boiling point of the solvent is too high or if there are significant impurities. Try a lower-boiling point solvent or a solvent mixture. A preliminary purification by acid-base extraction or column chromatography may be necessary.[8]
No Crystal Formation	The solution may be too dilute, or supersaturation has not been achieved. Concentrate the solution carefully. Induce crystallization by scratching the inside of the flask with a glass rod or by adding a seed crystal.[8]
Cooling Too Rapidly	Rapid cooling can lead to the formation of small, impure crystals. Allow the solution to cool slowly to room temperature before placing it in a refrigerator or ice bath.[8]
Inappropriate Solvent	The compound may be too soluble or insoluble in the chosen solvent. Perform small-scale solubility tests to find a solvent that dissolves the compound when hot but not when cold.

Quantitative Data Summary

The following table summarizes key physical and chemical properties for different isomers of (4-Bromophenyl)piperidine. Data for the 2-isomer is limited; therefore, properties of the 1- and 4-isomers are provided for reference.

Property	1-(4-Bromophenyl)piperidine	4-(4-Bromophenyl)piperidine	(S)-2-(4-Bromophenyl)piperidine
CAS Number	22148-20-5	80980-89-8	1228559-45-2
Molecular Formula	C ₁₁ H ₁₄ BrN	C ₁₁ H ₁₄ BrN	C ₁₁ H ₁₄ BrN
Molecular Weight	240.14 g/mol	240.14 g/mol	240.14 g/mol [11] [12]
Melting Point	74.5-76.1 °C [7]	144-146 °C [3]	Not available
Boiling Point	322.8 ± 25.0 °C (Predicted) [7]	307.6 ± 42.0 °C (Predicted) [3]	305.1 ± 35.0 °C (Predicted) [12]
Appearance	Not specified	Pale yellow solid [3]	Not specified
Solubility	Soluble in Methanol [7]	Not specified	Not specified
Storage Temp.	2-8°C [7]	Room Temperature [3]	Not specified

Experimental Protocols

Protocol 1: General Purification by Conversion to Hydrochloride Salt

This protocol is a general method for purifying piperidine derivatives, which are basic, by converting them to their hydrochloride salts. Crystalline salts are often easier to handle and purify by recrystallization than the free base oil or low-melting solid.[\[8\]](#)

- **Dissolution:** Dissolve the crude **2-(4-Bromophenyl)piperidine** in a suitable anhydrous solvent like diethyl ether or ethyl acetate.
- **Precipitation:** While stirring, slowly bubble dry hydrogen chloride (HCl) gas through the solution or add a solution of HCl in an anhydrous solvent (e.g., 2M HCl in diethyl ether) dropwise.
- **Observation:** The hydrochloride salt will precipitate as a solid. Continue addition until no more precipitate forms.

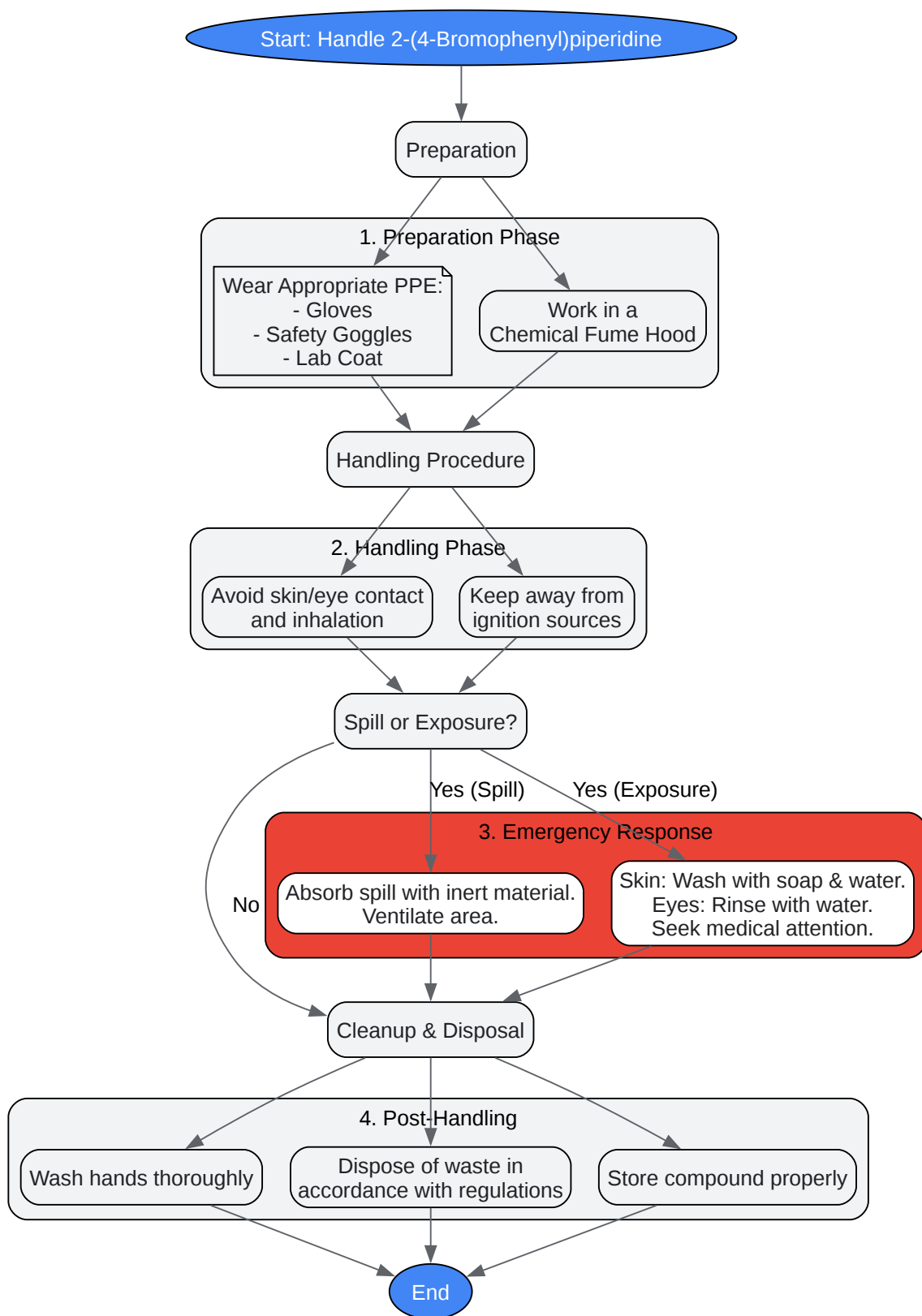
- Isolation: Collect the solid precipitate by vacuum filtration.
- Washing: Wash the collected salt with a small amount of cold, anhydrous solvent (e.g., diethyl ether) to remove any soluble impurities.
- Drying: Dry the purified salt under a high vacuum to remove all residual solvent.
- (Optional) Recrystallization: For higher purity, the hydrochloride salt can be recrystallized from a suitable solvent system (e.g., ethanol/ether).
- Liberation of Free Base: To recover the purified free base, dissolve the salt in water, basify the solution with a strong base (e.g., NaOH), and extract the product with an organic solvent. Dry the organic layer and remove the solvent under reduced pressure.

Protocol 2: Synthesis of 4-(4-Bromophenyl)piperidine (Reference Protocol)

This protocol describes the synthesis of the related isomer, 4-(4-Bromophenyl)piperidine, and is provided as a reference for a common synthetic transformation in this chemical class.[\[13\]](#)

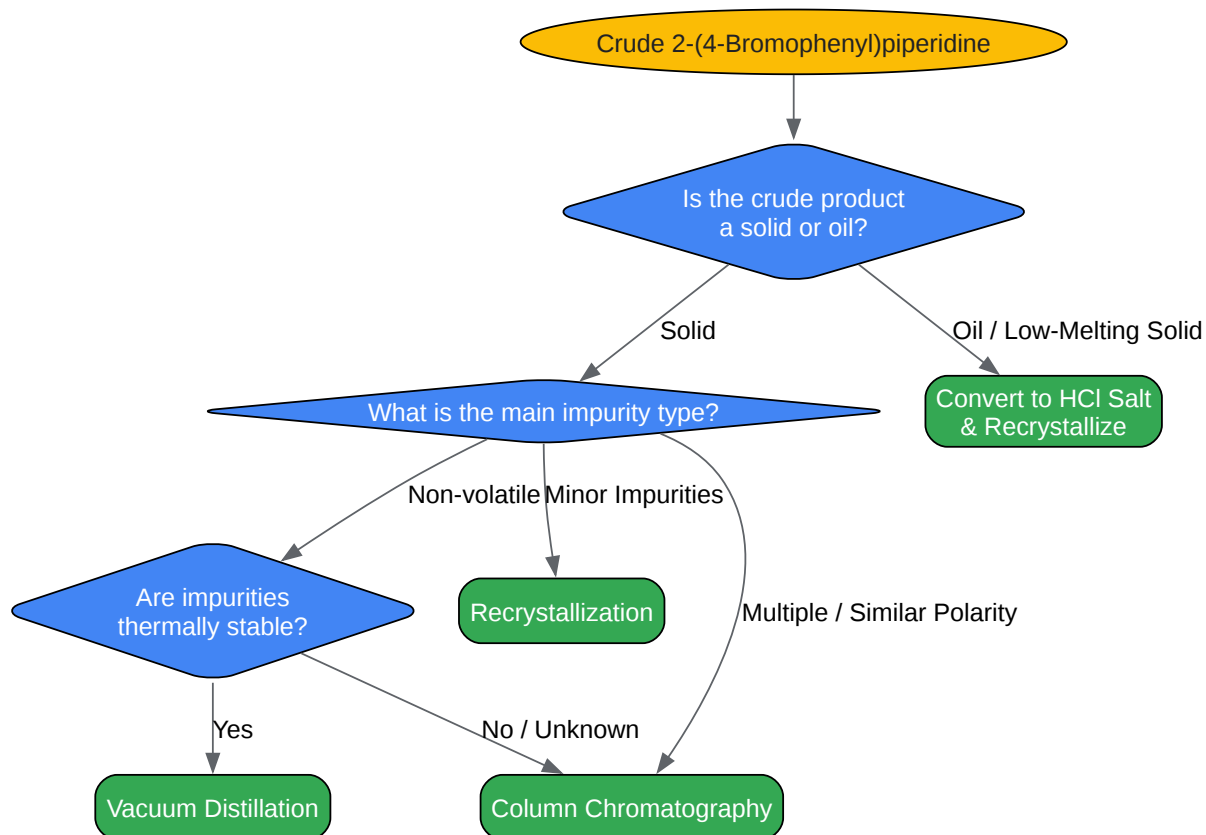
- Reactant Setup: In a suitable reaction vessel, dissolve 4-(4-bromophenyl)-1,2,3,6-tetrahydropyridine (3.78 mmol) in anhydrous methanol (20 mL) and triethylamine (2 mL).
- Catalyst Addition: Carefully add 10% Rhodium on carbon (Rh/C) catalyst (0.060 g) to the solution.
- Hydrogenation: Place the reaction mixture under a hydrogen atmosphere (100 psi).
- Reaction: Stir the mixture vigorously at room temperature for 24 hours.
- Workup: After the reaction is complete, filter the mixture through a pad of Celite® to remove the catalyst.
- Isolation: Concentrate the filtrate under reduced pressure to yield the final product, 4-(4-Bromophenyl)piperidine, as a white solid.

Visualizations



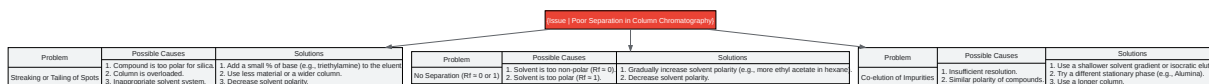
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Caption: Workflow for the safe handling of **2-(4-Bromophenyl)piperidine**.



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Caption: Decision tree for selecting a purification method.



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Caption: Troubleshooting guide for column chromatography purification.

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